

In-depth Technical Guide on Caboxine A: An Analysis of Available Scientific Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caboxine A

Cat. No.: B568819

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An extensive review of publicly available scientific literature and chemical databases reveals a significant gap in the understanding of the biological activity and mechanism of action of **Caboxine A** (molecular formula C₂₂H₂₆N₂O₅). While the chemical identity of this indole alkaloid has been established, there is a notable absence of in-depth research into its pharmacological properties, making the creation of a comprehensive technical guide with detailed experimental protocols and signaling pathway analysis currently unfeasible.

Physicochemical Properties

The fundamental physicochemical properties of **Caboxine A** have been documented in various chemical databases. This information is crucial for its identification and for any potential future research.

Property	Value	Source
Molecular Formula	C22H26N2O5	ChemFaces[1]
Molecular Weight	398.5 g/mol	ChemFaces[1]
CAS Number	53851-13-1	ChemFaces[1]
Synonyms	3-epi-Isocaboxine A; 3-epi-Vineridine; 7-epi-Caboxine B; Spiro[3H-indole-3,6'(4'aH)-[1H]pyrano[3,4-f]indolizine]-4'-carboxylic acid, 1,2,5',5'a,7',8',10',10'a-octahydro-6-methoxy-1'-methyl-2-oxo-, methyl ester, (1'S,3S,4'aS,5'aS,10'aS)-	Lifeasible[2]
Class	Indole Alkaloid	ChemFaces[1]

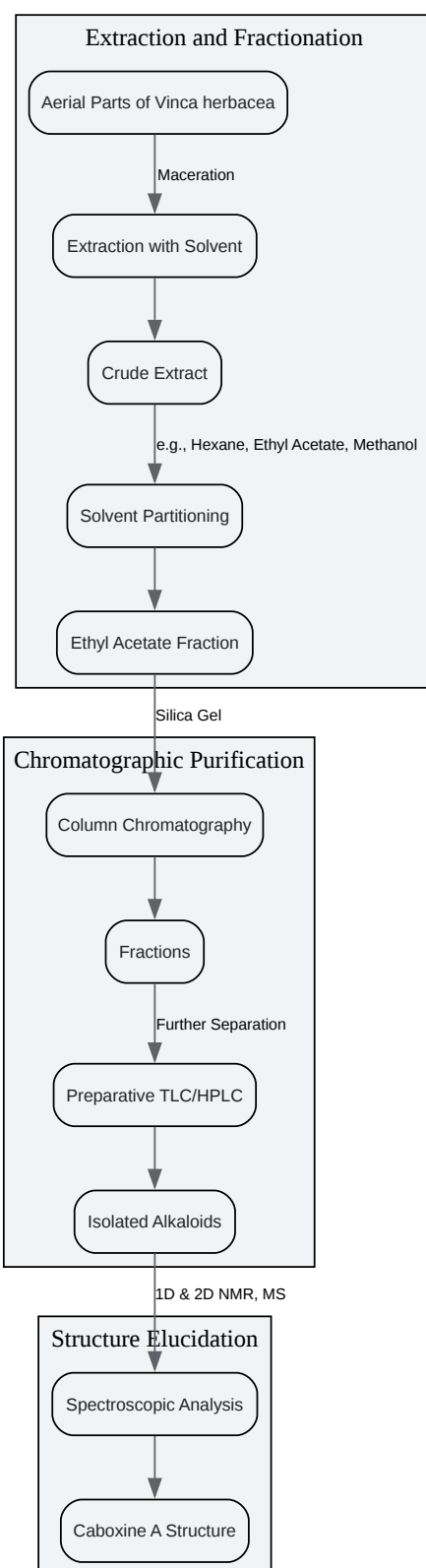
Sourcing and Isolation

Caboxine A is a natural product that has been isolated from at least two plant species. The primary scientific literature focuses on the isolation and structural elucidation of this compound.

Isolation from Vinca herbacea

In 2011, a study published in *Phytochemistry Letters* reported the isolation of six indole alkaloids from the aerial parts of *Vinca herbacea* Waldst. et Kit.[1]. Among these was **Caboxine A**. The primary experimental protocol described in this publication is the methodology for the extraction and purification of these alkaloids.

General Experimental Workflow for Isolation:



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General workflow for the isolation and identification of **Caboxine A**.

Isolation from *Cabucala fasciculata*

An earlier study in Phytochemistry in 1975 detailed the structural elucidation of three new 11-monomethoxy pentacyclic oxindole alkaloids from *Cabucala fasciculata*, one of which was **Caboxine A**.^[1] The research focused on chemical correlations with reserpinine to determine the stereochemistry of the new compounds.

Biological Activity and Signaling Pathways: A Knowledge Gap

Despite its identification in the 1970s and subsequent isolation from another plant source in 2011, there is no publicly available scientific literature detailing the biological activity of **Caboxine A**. Searches of prominent scientific databases have yielded no studies on its mechanism of action, its potential therapeutic effects, or the signaling pathways it may modulate.

General research on alkaloids from the *Vinca* genus has shown a wide range of biological activities, including anti-mitotic and anti-cancer properties.^{[3][4]} For instance, extracts from *Vinca herbacea* have demonstrated antioxidant and antitumor effects.^{[5][6]} However, these studies have been conducted on crude extracts or other specific alkaloids from the plant, and the activity of **Caboxine A** itself has not been reported.

Due to the lack of data on its biological effects, no signaling pathways can be definitively associated with **Caboxine A**. Therefore, the creation of diagrams for signaling pathways, as requested, is not possible based on current scientific knowledge.

Future Research Directions

The existing body of research on **Caboxine A** is limited to its chemical characterization. To understand its potential as a therapeutic agent or a research tool, significant further investigation is required. The logical progression of research for a natural product like **Caboxine A** is outlined below.



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*Logical research progression for the evaluation of **Caboxine A**.*

Conclusion

In summary, **Caboxine A** is a structurally characterized indole alkaloid with the molecular formula C₂₂H₂₆N₂O₅. However, there is a profound lack of publicly available scientific data regarding its biological activity, experimental protocols for bioassays, and its effects on cellular signaling pathways. The existing literature is confined to its isolation from natural sources and the determination of its chemical structure. Consequently, it is not possible to provide a comprehensive technical guide that meets the requirements for quantitative biological data and detailed mechanistic insights. Further research is essential to uncover the pharmacological profile of **Caboxine A** and to determine its potential for drug development or as a scientific probe.

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